

Spectroscopic data of 3,4-Dibromo-5-fluoroaniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3,4-Dibromo-5-fluoroaniline

CAS No.: 1806327-60-5

Cat. No.: B1448707

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Spectroscopic Profiling and Analytical Methodology for **3,4-Dibromo-5-fluoroaniline**: A Comprehensive Guide for Researchers

Executive Summary

In the landscape of modern drug discovery and agrochemical development, halogenated anilines serve as critical building blocks. Specifically, **3,4-Dibromo-5-fluoroaniline** is highly valued for its unique steric and electronic properties, often utilized in the synthesis of kinase inhibitors and advanced crop protection agents. As a Senior Application Scientist, I have designed this whitepaper to provide researchers with an authoritative, in-depth guide to the spectroscopic characterization of this molecule.

This guide moves beyond simply listing data; it explains the causality behind experimental choices and spectral phenomena. By understanding the underlying quantum mechanical and physicochemical principles—such as heteronuclear spin-spin coupling and isotopic distributions—researchers can establish self-validating analytical workflows that guarantee structural integrity and purity.

Physicochemical and Structural Profile

Before diving into spectroscopic acquisition, it is essential to map the molecule's fundamental properties. The asymmetry introduced by the distinct halogen substitutions (bromine vs. fluorine) dictates the molecule's behavior in both magnetic fields and mass analyzers [1].

Table 1: Physicochemical & Structural Parameters

Parameter	Value
Chemical Name	3,4-Dibromo-5-fluoroaniline
CAS Registry Number	1806327-60-5
Molecular Formula	C ₆ H ₄ Br ₂ FN
Molecular Weight	268.91 g/mol
Monoisotopic Mass	266.8693 Da

| SMILES String | NC1=CC(F)=C(Br)C(Br)=C1 |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for mapping the carbon skeleton of **3,4-Dibromo-5-fluoroaniline**. The presence of the spin- $\frac{1}{2}$ ^{19}F nucleus introduces significant heteronuclear scalar coupling (J-coupling) across both ^1H and ^{13}C spectra, which acts as a built-in structural validator [2].

^1H NMR (Proton)

The aniline ring contains only two aromatic protons, located at positions 2 and 6.

- H-6 (Ortho to Fluorine):** Located between the amine and the fluorine atom, this proton experiences a large ortho-coupling to fluorine ($^3J_{\text{HF}} \approx 9.0$ Hz) and a smaller meta-coupling to H-2 ($^4J_{\text{HH}} \approx 2.5$ Hz). It appears as a distinct doublet of doublets (dd) around 6.40–6.60 ppm.
- H-2 (Para to Fluorine):** Located between the amine and the bromine atom, this proton is para to the fluorine. Because para H-F coupling is negligible ($^5J_{\text{HF}} < 1$ Hz), H-2 primarily splits

only via its meta-relationship with H-6, appearing as a fine doublet (d) around 6.80–7.00 ppm.

¹³C NMR (Carbon)

The ¹³C spectrum is entirely defined by its proximity to the fluorine atom. The magnitude of the C-F coupling constant inversely correlates with the number of intervening bonds, providing a self-validating map of the carbon ring [3].

Table 2: Predicted ¹H and ¹³C NMR Assignments (DMSO-d₆, 400 MHz / 100 MHz)

Nucleus	Position	Chemical Shift (ppm)	Multiplicity & Coupling (Hz)	Assignment Rationale
¹ H	H-6	6.40 - 6.60	dd, ³ J _{HF} ≈ 9.0, ⁴ J _{HH} ≈ 2.5	Ortho to F, meta to H-2
¹ H	H-2	6.80 - 7.00	d, ⁴ J _{HH} ≈ 2.5	Meta to H-6, para to F
¹ H	-NH ₂	~ 5.50	br s	Amine protons, exchanges with D ₂ O
¹³ C	C-5	~ 160.0	d, ¹ J _{CF} ≈ 245.0	Ipso to F (Large primary coupling)
¹³ C	C-4, C-6	102.0 - 105.0	d, ² J _{CF} ≈ 22.0	Ortho to F
¹³ C	C-1, C-3	128.0 - 148.0	d, ³ J _{CF} ≈ 8.0	Meta to F

| ¹³C | C-2 | ~ 115.0 | d, ⁴J_{CF} ≈ 2.0 | Para to F |

Mass Spectrometry (MS) and Isotopic Signatures

In mass spectrometry, the presence of two bromine atoms provides a highly diagnostic, self-validating isotopic signature. Bromine exists in nature as two stable isotopes, ⁷⁹Br and ⁸¹Br, in a nearly 1:1 ratio.

When analyzing **3,4-Dibromo-5-fluoroaniline** via Electrospray Ionization (ESI+), the molecule readily accepts a proton at the basic amine nitrogen to form the $[M+H]^+$ ion. Because there are two bromine atoms, the resulting mass spectrum will display a classic 1:2:1 triplet at nominal masses:

- m/z 268: $[M+H]^+$ containing $^{79}\text{Br} + ^{79}\text{Br}$ (approx. 25% relative abundance)
- m/z 270: $[M+H]^+$ containing $^{79}\text{Br} + ^{81}\text{Br}$ (approx. 50% relative abundance, Base Peak)
- m/z 272: $[M+H]^+$ containing $^{81}\text{Br} + ^{81}\text{Br}$ (approx. 25% relative abundance)

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups. The C-F bond is one of the strongest in organic chemistry, resulting in a massive dipole moment change during vibration, which dominates the spectrum [3].

Table 3: Key FT-IR Vibrational Modes

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Correlation
~ 3450, 3350	Medium	N-H Stretching (Asym/Sym)	Primary aromatic amine
1580, 1620	Strong	C=C Stretching	Aromatic ring skeleton
1150 - 1250	Strong	C-F Stretching	Fluorinated aromatic carbon

| 1000 - 1050 | Medium | C-Br Stretching | Brominated aromatic carbon |

Standardized Experimental Methodologies

To ensure reproducibility and high-fidelity data, researchers must employ rigorous, step-by-step protocols. The following workflows are designed to minimize artifacts and maximize signal resolution.

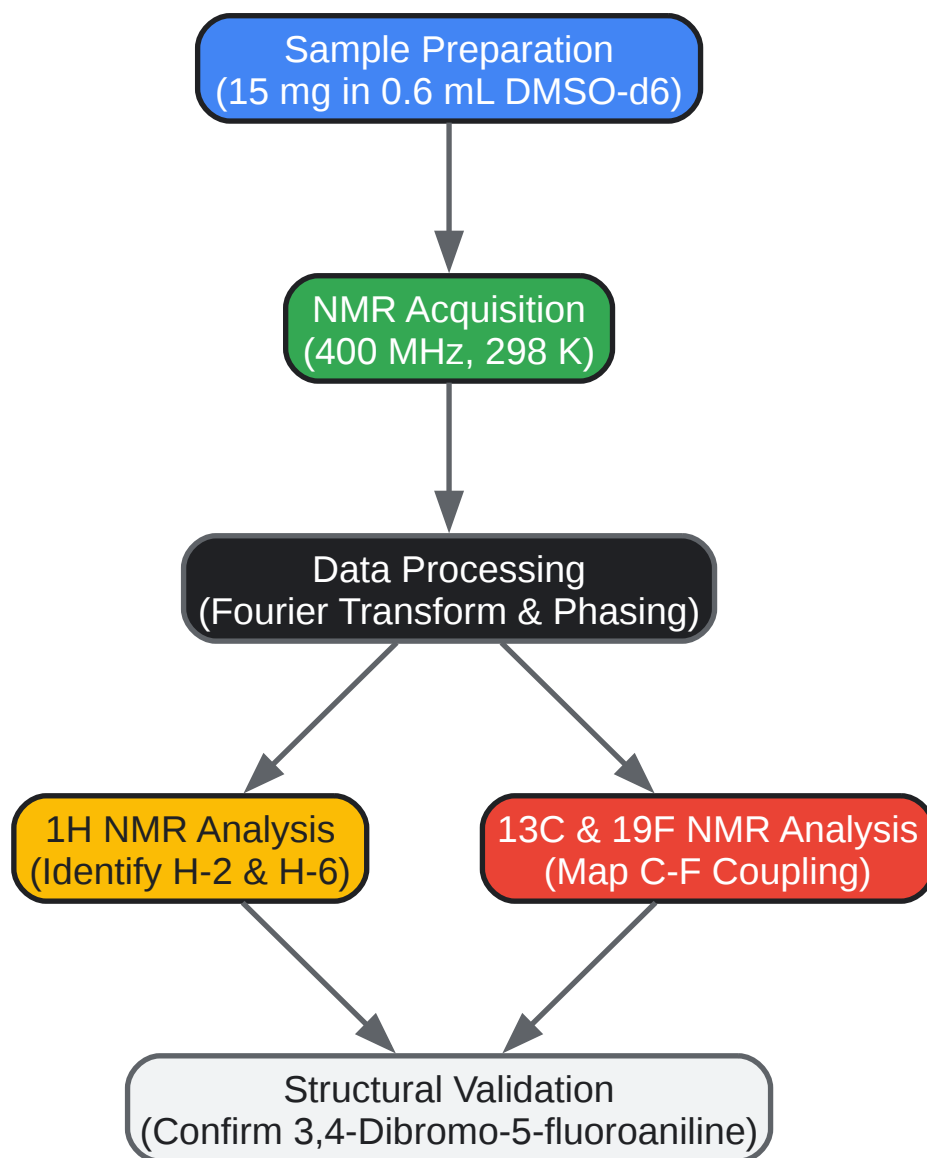
Protocol A: Multinuclear NMR Acquisition

- **Sample Preparation:** Accurately weigh 15 mg of the analyte and dissolve it in 0.6 mL of DMSO- d_6 containing 0.03% v/v Tetramethylsilane (TMS).
 - **Causality Check:** DMSO- d_6 is specifically chosen over $CDCl_3$ because it strongly hydrogen-bonds with the $-NH_2$ group. This prevents rapid proton exchange, shifting the amine signal downfield (~ 5.5 ppm) and completely separating it from the critical aromatic signals.
- **1H NMR Acquisition:** Acquire at 298 K using a 30° pulse angle, a 2-second relaxation delay (D1), and 16 scans. Ensure the integration of the aromatic region strictly equals 2 protons.
- **^{13}C NMR Acquisition:** Utilize power-gated proton decoupling (e.g., WALTZ-16) to remove C-H splitting. Acquire a minimum of 512 scans to overcome the low natural abundance of ^{13}C , paying close attention to the distinct doublet splitting caused by the ^{19}F nucleus.

Protocol B: LC-ESI-MS Workflow

- **Sample Preparation:** Dissolve 1.0 mg of the compound in 1.0 mL of HPLC-grade Acetonitrile (ACN). Dilute to a final concentration of 1 $\mu g/mL$ using a 50:50 mixture of ACN and Water.
- **Chromatographic Separation:** Inject 2 μL onto a C18 reverse-phase UHPLC column. Elute using a gradient of Mobile Phase A (0.1% Formic Acid in H_2O) and Mobile Phase B (0.1% Formic Acid in ACN).
- **Ionization & Detection:** Operate the ESI source in positive ion mode. Extract the ion chromatograms (EIC) for m/z 268, 270, and 272 to validate the 1:2:1 dibromo isotopic cluster.

Analytical Workflow Visualization



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Figure 1: Standardized NMR analytical workflow for the structural validation of halogenated anilines.

References

- National Institute of Standards and Technology (NIST). "NIST Chemistry WebBook, SRD 69." NIST Standard Reference Data. Available at:[\[Link\]](#)
- National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)." Available at:[\[Link\]](#)

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